

Thenylchlor analytical method transfer verification

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

[Get Quote](#)

Thenylchlor Basic Properties

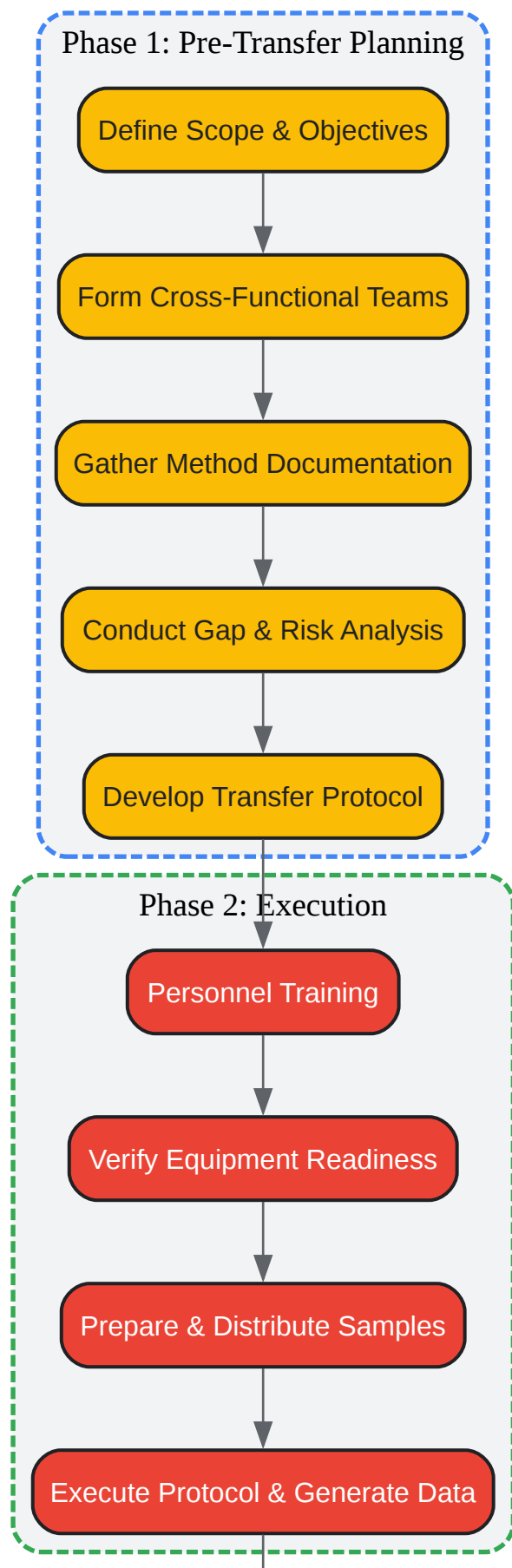
The table below summarizes the key chemical and environmental fate data available for **Thenylchlor** [1] [2].

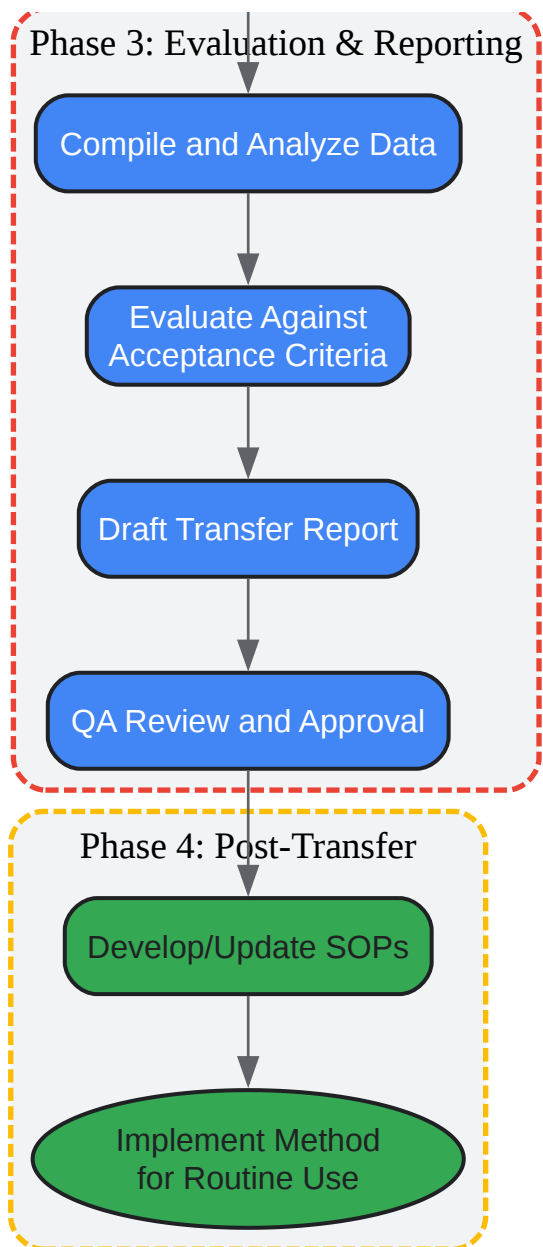
Property	Value / Description
IUPAC Name	2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide [1]
CAS No.	96491-05-3 [1] [2]
Molecular Formula	C ₁₆ H ₁₈ ClNO ₂ S [1] [2]
Activity	Herbicide (Chloroacetanilide class) [2]
Primary Use	Pre-emergence control of weeds in rice crops [2]
Water Solubility	11 mg/L (20 °C) [1] [2]
Octanol-Water Partition Coeff. (log P)	3.53 [1] [2]
Soil Degradation DT ₅₀ (typical)	14 days (Non-persistent) [2]
Mammalian Acute Oral LD ₅₀	>5000 mg/kg (Low toxicity) [1] [2]

Analytical Method Transfer Guide

Since a direct guide for **Thenylchlor** is unavailable, here is a structured overview of the analytical method transfer process, which is a critical and regulated activity in pharmaceutical and chemical analysis. This framework can serve as a basis for developing your own verification protocol [3] [4].

The following diagram outlines the key phases of a typical analytical method transfer.





[Click to download full resolution via product page](#)

Key Steps and Experimental Design

The workflow is built on several key components:

- **Transfer Approaches:** The strategy depends on the method's maturity and lab capabilities. Common approaches include [3] [4]:

- **Comparative Testing:** Both labs analyze identical samples; results are statistically compared (e.g., using t-tests or equivalence testing). This is the most common approach for established methods [3].
 - **Co-validation:** The method is validated simultaneously by both labs, ideal for new methods intended for multi-site use [3] [4].
 - **Revalidation:** The receiving lab performs a full or partial validation, used when there are significant differences in equipment or conditions [3] [4].
 - **Transfer Waiver:** Used rarely with strong justification, such as when transferring a simple pharmacopoeia method to an experienced lab [3] [4].
- **Defining Acceptance Criteria:** The transfer protocol must pre-define objective criteria for success. These are often based on the method's validation data and purpose [4]. Examples include:

Test	Typical Acceptance Criteria
Identification	Positive (or negative) identification obtained [4].
Assay	Absolute difference between site results: 2-3% [4].
Related Substances	Recovery for spiked impurities: 80-120% (level-dependent) [4].

Test	Typical Acceptance Criteria
Dissolution	Absolute difference in mean results: NMT 10% (<85% dissolved) or NMT 5% (>85% dissolved) [4].

- **Critical Success Factors:**

- **Communication:** Regular meetings and open dialogue between the sending and receiving labs are vital for success [3] [4].
- **Documentation:** A detailed, pre-approved protocol and a final report that includes all raw data, deviations, and a clear conclusion are essential [3].

How to Proceed Without Specific Data

Since a direct guide for **Thenylchlor** is not available, you may need to develop the verification protocol from scratch. Here's a potential path forward:

- **Consult Official Sources:** Check for any monographs or method summaries from international bodies like the FAO or EPA, as they sometimes publish detailed analytical methods for pesticides.
- **Adapt a Known Method:** If **Thenylchlor** is structurally similar to another well-documented chloroacetanilide herbicide (like alachlor or metolachlor), you could use an established method for that compound as a starting point and validate it specifically for **Thenylchlor**.
- **Design a New Validation:** Based on the chemical properties in the table above, you can design a new analytical method (e.g., using HPLC or LC-MS/MS) and perform a full validation according to ICH Q2(R1) guidelines, which was mentioned in the search results as a standard [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 噻吩草胺 2-chloro-N-(2,6-dimethylphenyl)... Thenylchlor [agropages.com]
2. (Ref: NSK 850) Thenylchlor [sitem.herts.ac.uk]
3. Analytical Method Transfer: Best Practices and Guidelines [labmanager.com]

4. Best practices for analytical method transfers [medfilesgroup.com]

To cite this document: Smolecule. [Thenylchlor analytical method transfer verification]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b570348#thenylchlor-analytical-method-transfer-verification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com